

physical and chemical properties of 5-Fluoro-2-nitrotoluene

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Compound of Interest

Compound Name: 5-Fluoro-2-nitrotoluene

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In-Depth Technical Guide: 5-Fluoro-2-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Fluoro-2-nitrotoluene is a fluorinated aromatic compound that serves as a critical intermediate in the synthesis of a wide range of specialty chemicals, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} Its chemical structure, featuring a toluene backbone substituted with a nitro group and a fluorine atom, provides a versatile platform for further chemical modifications. The presence of the nitro and fluoro groups significantly influences the molecule's reactivity and the pharmacological properties of its derivatives, such as enhancing efficacy and metabolic stability.^[1] This guide provides a comprehensive overview of the physical and chemical properties of **5-Fluoro-2-nitrotoluene**, detailed experimental protocols, and its role as a key building block in synthetic chemistry.

Physical and Chemical Properties

5-Fluoro-2-nitrotoluene is typically a pale yellow crystalline powder or a colorless to light yellow liquid.^{[3][4]} It possesses a characteristic aromatic nitro compound odor.^[3]

Quantitative Data

The physical and chemical properties of **5-Fluoro-2-nitrotoluene** are summarized in the table below. It is important to note that slight variations in reported values may exist due to different experimental conditions and purity levels.

Property	Value	Citations
Molecular Formula	C ₇ H ₆ FO ₂	[3]
Molecular Weight	155.13 g/mol	[3]
CAS Number	446-33-3	[3]
Appearance	Pale yellow crystalline powder or colorless to light yellow liquid	[3][4]
Melting Point	10-12 °C / ~20 °C / 28 °C	[3]
Boiling Point	235-238 °C (at 760 mmHg) / 97-98 °C (at 10 mmHg)	[3][5]
Density	1.272 g/mL at 25 °C / 1.32 g/cm ³ (approx.)	[3][5]
Refractive Index (n _{20/D})	1.527	[5]
Flash Point	87 °C / 88 °C (closed cup)	[5]
Solubility	Soluble in ethanol and ether; slightly soluble in water.	[3]
Purity (typical)	≥98.5% (HPLC)	[3]

Chemical Reactivity and Applications

5-Fluoro-2-nitrotoluene is a key intermediate in organic synthesis due to its selective reactivity, particularly in transformations involving the nitro group.[3] It exhibits excellent thermal stability.[3]

Its primary applications include:

- **Pharmaceutical Synthesis:** It serves as a crucial building block for the synthesis of fluorinated pharmaceutical compounds, including antimicrobial agents and fluoroquinolones. [3]
- **Agrochemical Synthesis:** It is used in the preparation of herbicides and plant growth regulators. [4]
- **Specialty Chemicals:** It acts as a precursor in the manufacturing of specialty dyes and electronic materials. [3]

A common reaction it undergoes is the synthesis of 5-fluoro-2-nitrobenzaldehyde, another important intermediate in pharmaceutical chemistry. [4]

Experimental Protocols

The following sections detail generalized experimental protocols for the determination of key physical properties and a representative synthesis of **5-Fluoro-2-nitrotoluene**.

Determination of Physical Properties

4.1.1 Melting Point Determination (Capillary Method)

This method is suitable for determining the melting point range of solid organic compounds. [1]

- **Apparatus:** Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, mortar and pestle.
- **Procedure:**
 - Ensure the sample of **5-Fluoro-2-nitrotoluene** is crystalline. If it is in liquid form at room temperature, it should be cooled to induce crystallization.
 - Finely powder a small amount of the crystalline sample using a mortar and pestle.
 - Pack the powdered sample into the open end of a capillary tube to a height of 1-2 mm by tapping the sealed end on a hard surface. [6]
 - Place the capillary tube in the heating block of the melting point apparatus.

- Heat the block rapidly to a temperature approximately 15-20°C below the expected melting point.
- Then, decrease the heating rate to about 2°C per minute to allow for accurate observation.
[1]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[1]

4.1.2 Boiling Point Determination (Capillary Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid.[7]

- Apparatus: Small test tube (fusion tube), capillary tube (sealed at one end), thermometer, heating bath (e.g., oil bath or aluminum block), rubber band or thread.[5][7]
- Procedure:
 - Place a few milliliters of liquid **5-Fluoro-2-nitrotoluene** into a small test tube.
 - Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.
 - Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
 - Immerse the assembly in a heating bath.
 - Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - When a continuous and rapid stream of bubbles is observed, stop heating.
 - The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[5]

4.1.3 Density Determination

The density of liquid **5-Fluoro-2-nitrotoluene** can be determined by measuring the mass of a known volume.[\[8\]](#)

- Apparatus: Graduated cylinder (e.g., 10 mL), electronic balance (accurate to at least 0.01 g).
[\[8\]](#)[\[9\]](#)
- Procedure:
 - Measure and record the mass of a clean, dry graduated cylinder.
 - Carefully add a specific volume of **5-Fluoro-2-nitrotoluene** to the graduated cylinder (e.g., 5.0 mL). Read the volume from the bottom of the meniscus.[\[8\]](#)
 - Measure and record the combined mass of the graduated cylinder and the liquid.
 - Subtract the mass of the empty graduated cylinder to find the mass of the liquid.
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[10\]](#)
 - Repeat the measurement two more times and calculate the average density for improved accuracy.[\[8\]](#)

4.1.4 Refractive Index Determination

An Abbe refractometer is commonly used to measure the refractive index of a liquid.[\[11\]](#)

- Apparatus: Abbe refractometer, dropper, a suitable solvent for cleaning (e.g., ethanol or acetone).
- Procedure:
 - Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
 - Open the prism of the refractometer and clean the surfaces with a soft tissue and a suitable solvent.
 - Apply a few drops of **5-Fluoro-2-nitrotoluene** onto the lower prism.

- Close the prisms firmly.
- Switch on the light source and look through the eyepiece.
- Adjust the coarse and fine control knobs until the boundary between the light and dark fields is sharp and centered on the crosshairs.[\[12\]](#)
- If a colored band is visible, adjust the compensator to remove it.[\[12\]](#)
- Read the refractive index value from the scale. Record the temperature, as the refractive index is temperature-dependent.

Synthesis of 5-Fluoro-2-nitrotoluene

A common laboratory-scale synthesis involves the nitration of 3-fluorotoluene.[\[4\]](#)

- Reactants: 3-Fluorotoluene (1-fluoro-3-methylbenzene), 90% aqueous nitric acid, dichloromethane, saturated aqueous sodium bicarbonate, anhydrous sodium sulfate.
- Procedure:
 - Cool a stirred solution of 90% aqueous nitric acid (100 mL) to 0-5 °C in an ice bath.
 - Slowly add 3-fluorotoluene (30 g, 273 mmol) dropwise to the cold nitric acid solution.[\[4\]](#)
 - Maintain the temperature between 0-5 °C during the addition.
 - After the addition is complete, stir the reaction mixture for 30 minutes.[\[4\]](#)
 - Pour the reaction mixture into ice water to quench the reaction.
 - Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).[\[4\]](#)
 - Combine the organic layers and wash with saturated aqueous sodium bicarbonate (100 mL) to neutralize any remaining acid.[\[4\]](#)
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.[\[4\]](#)

Purification

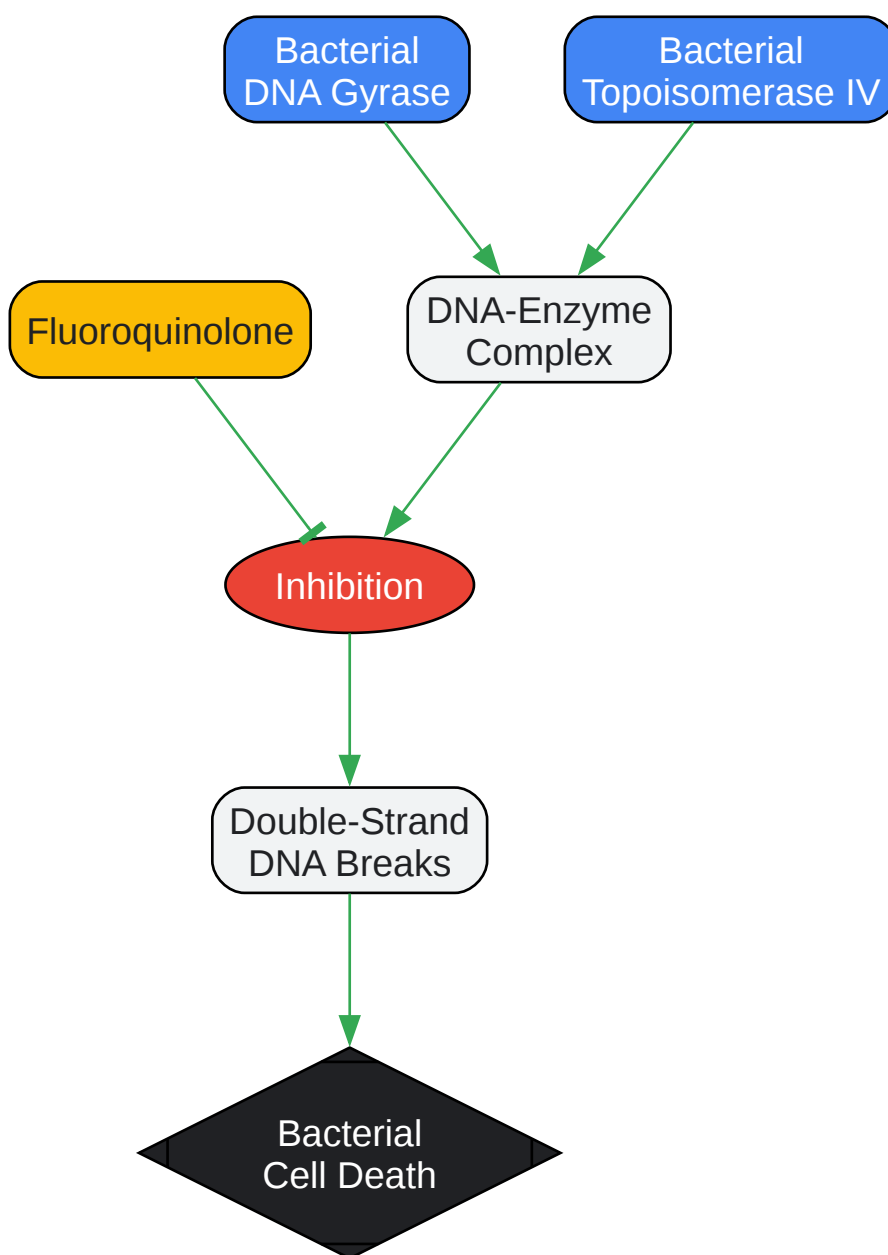
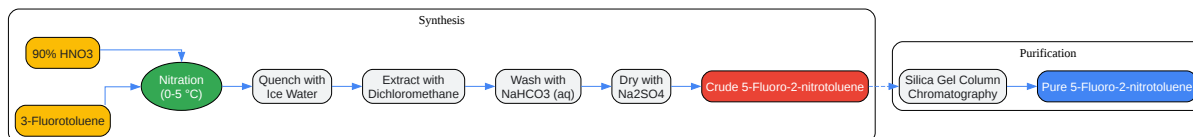
The crude **5-Fluoro-2-nitrotoluene** can be purified by silica gel column chromatography.^[4]

- Apparatus: Chromatography column, silica gel, eluent (e.g., a gradient of ethyl acetate in petroleum ether).
- Procedure:
 - Prepare a slurry of silica gel in petroleum ether and pack the chromatography column.
 - Dissolve the crude product in a minimal amount of the eluent.
 - Load the sample onto the top of the silica gel column.
 - Elute the column with a gradient of ethyl acetate in petroleum ether (e.g., 0.5% to 3.3% ethyl acetate).^[4]
 - Collect the fractions and monitor them by thin-layer chromatography (TLC) to identify the fractions containing the pure product.
 - Combine the pure fractions and evaporate the solvent under reduced pressure to yield purified **5-Fluoro-2-nitrotoluene** as a yellow oil.^[4]

Visualizations

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis and purification of **5-Fluoro-2-nitrotoluene**.



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